

Personal protective equipment for handling 2-Ethoxyethyl acetate

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Compound of Interest

Compound Name: 2-Ethoxyethyl acetate

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Essential Safety and Handling Guide for 2-Ethoxyethyl Acetate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Ethoxyethyl acetate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Profile: **2-Ethoxyethyl acetate** is a colorless liquid with a characteristic ester-like odor.^[1] It is utilized as a solvent in various industrial and laboratory applications.^[1] This substance is flammable and presents several health hazards, necessitating strict adherence to safety precautions.^{[1][2][3][4][5]}

Hazard Identification and Personal Protective Equipment (PPE)

2-Ethoxyethyl acetate is classified as a flammable liquid and is harmful if inhaled, swallowed, or in contact with skin.^{[2][3][6]} It is also suspected of damaging fertility or the unborn child.^{[1][2][3]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Goggles or safety glasses with side-shields.[1]	Protects against splashes and vapors that can cause eye irritation.[1]
Skin Protection	Chemical resistant apron, gloves, and long-sleeved clothing.[1]	Prevents skin contact, as the substance can be absorbed through the skin and cause irritation.[1]
Respiratory Protection	An approved/certified vapor respirator.[1][5]	Necessary when ventilation is inadequate to keep airborne concentrations below exposure limits.
Hand Protection	Chemically resistant gloves.	Prevents direct contact and absorption through the skin.

Quantitative Safety Data

Adherence to established exposure limits is critical to ensure personnel safety.

Parameter	Value	Reference
OSHA PEL (Permissible Exposure Limit)	100 ppm (8-hour TWA)	[7]
ACGIH TLV (Threshold Limit Value)	5 ppm (8-hour TWA)[2][6]	[2][6]
NIOSH REL (Recommended Exposure Limit)	0.5 ppm (10-hour TWA)	[7]
Flash Point	51°C / 123.8°F[2][3]	[2][3]
Boiling Point	156°C / 312.8°F	[2][3][4]
Lower Explosion Limit	1.7%	[2][3][5]
Upper Explosion Limit	10.1%	[2][3]
LD50 Oral (Rat)	2700 mg/kg	[2]
LD50 Dermal (Rabbit)	10000 mg/kg	[2]
LC50 Inhalation (Rat)	12.1 mg/L (8 h)	[2]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure the work area is well-ventilated.[1][5] Use a properly operating chemical fume hood.
- Verify that an eyewash station and safety shower are readily accessible.[5]
- Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[1][5]
- Ground all equipment to prevent static discharge.[1][5]
- Have appropriate fire extinguishing media available (e.g., dry chemical, CO2, alcohol-resistant foam).[7]

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as specified in the table above.

3. Handling and Use:

- Avoid contact with skin, eyes, and clothing.[1]
- Do not inhale vapors or mists.[1]
- Use spark-proof tools and explosion-proof equipment.[2]
- Do not eat, drink, or smoke in the handling area.[1]
- Keep containers tightly closed when not in use.[2][5]

4. Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidants, strong bases, strong acids, and nitrates.[5]
- Keep containers tightly closed in a locked cabinet or a restricted access area.[6]
- Store in a designated flammables storage cabinet.[5]

Disposal Plan

1. Waste Collection:

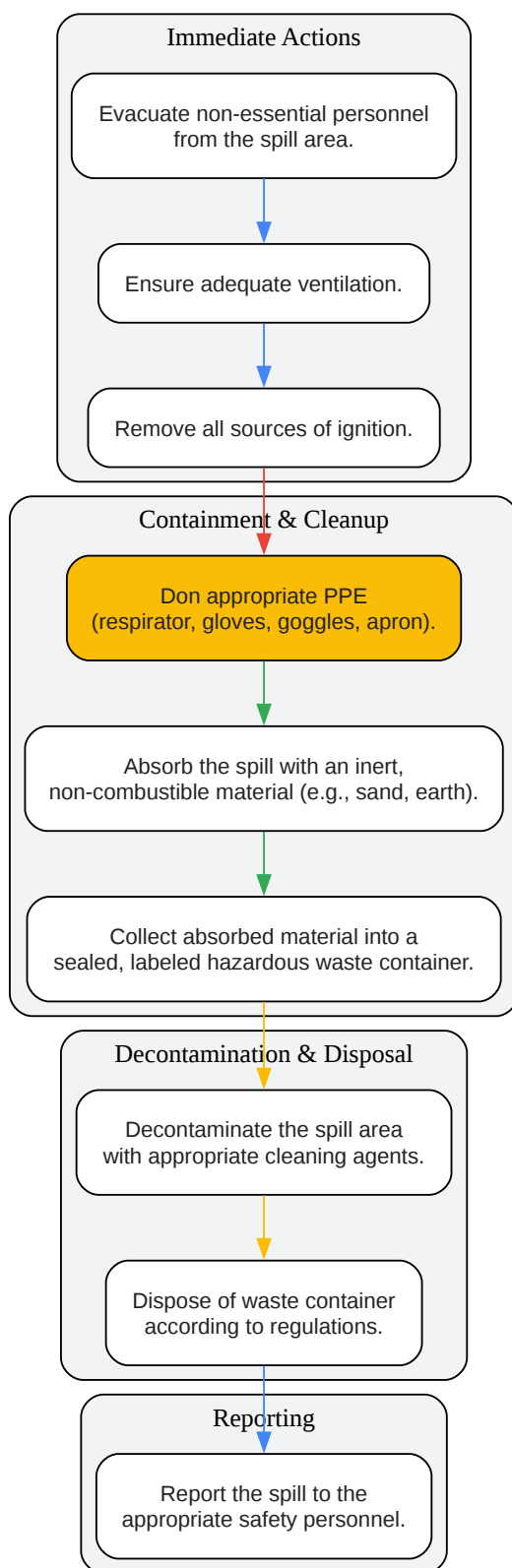
- Collect all **2-Ethoxyethyl acetate** waste, including contaminated materials, in a designated and properly labeled hazardous waste container.

2. Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][6]
- Do not allow the chemical to enter the environment.[8] Prevent it from reaching drains or waterways.

Emergency Procedures: Chemical Spill Workflow

In the event of a spill, follow the established protocol to ensure safety and minimize environmental impact.



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Caption: Workflow for handling a chemical spill of **2-Ethoxyethyl acetate**.

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